

Comparative analysis of Heliosit and Enlight orthodontic adhesives

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Compound of Interest

Compound Name: *Heliosit*

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A Comparative Analysis of **Heliosit** and Enlight Orthodontic Adhesives for Researchers and Drug Development Professionals

This guide provides a detailed, data-driven comparison of two prominent light-cured orthodontic adhesives: **Heliosit** by Ivoclar Vivadent and Enlight byOrmco. The information is intended for researchers, scientists, and professionals in the drug development field to facilitate an objective evaluation of these materials based on their performance metrics and experimental data.

Performance Data

The following tables summarize the key performance indicators for **Heliosit** and Enlight orthodontic adhesives based on in-vitro studies.

Table 1: Shear Bond Strength (SBS)

Adhesive	Mean SBS (MPa)	Standard Deviation (MPa)	Study
Heliosit	10.93	1.71	[1] [2] [3] [4]
Enlight	11.77	1.87	[1] [2] [3] [4]

Note: The shear bond strength values indicate that while both adhesives provide clinically acceptable bond strength, Enlight demonstrated a slightly higher mean shear bond strength in

the cited in-vitro study.[1][2][3][4]

Experimental Protocols

Shear Bond Strength (SBS) Testing

A frequently cited methodology for evaluating the shear bond strength of orthodontic adhesives involves the following steps:

- **Tooth Preparation:** Extracted human premolars are collected, cleaned, and stored in a solution to prevent bacterial growth.[5] The buccal surface of each tooth is then polished.
- **Etching:** The enamel surface is etched, typically with 37% phosphoric acid, to create microporosities for mechanical retention.[6]
- **Bonding:** Orthodontic brackets are bonded to the etched enamel surface using the respective adhesive according to the manufacturer's instructions.[5]
- **Curing:** The adhesive is light-cured for a specified duration. For metal brackets, this often involves curing from both the mesial and distal sides.
- **Storage:** The bonded specimens are stored in distilled water at 37°C for 24 hours to simulate oral conditions.[5]
- **Debonding:** A universal testing machine is used to apply a shear force to the bracket-adhesive interface at a specified crosshead speed until bond failure occurs.[5] The force required to debond the bracket is recorded.
- **SBS Calculation:** The shear bond strength is calculated by dividing the debonding force by the bracket base area.

Chemical Composition and Adhesion Mechanism

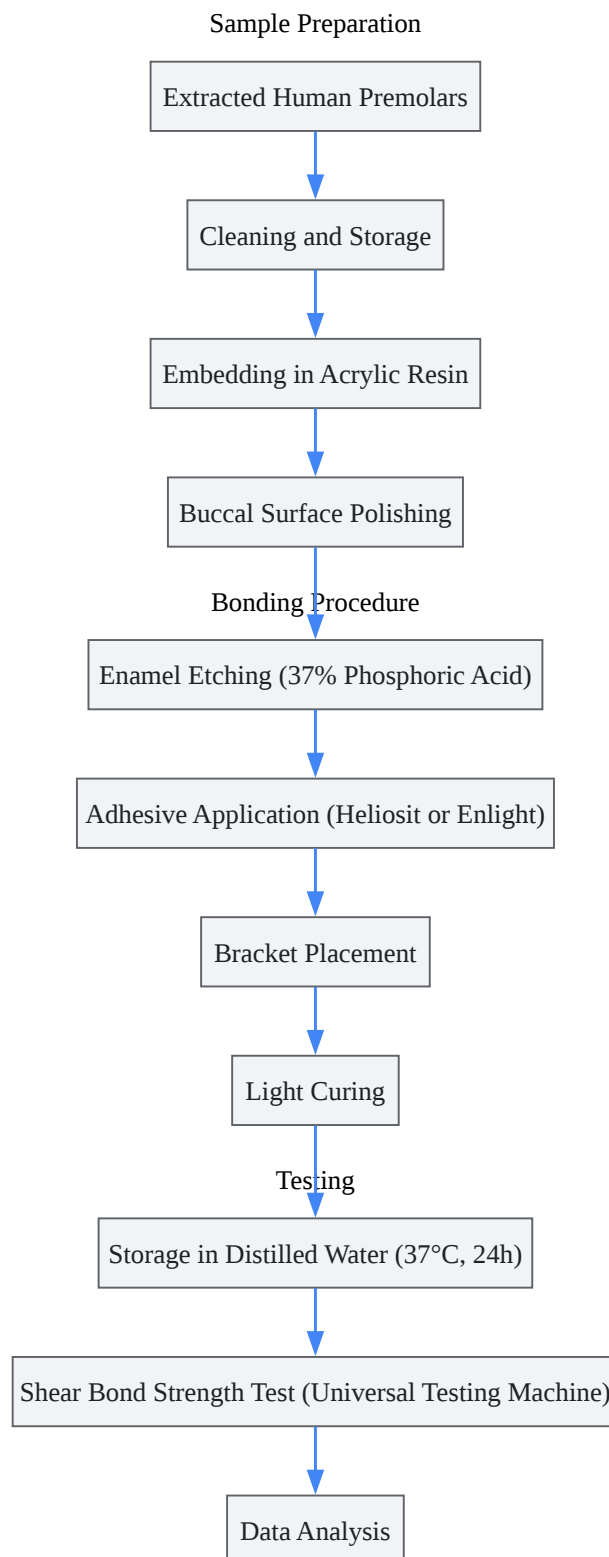
Heliosit: This adhesive is a composite material with a monomer matrix consisting of urethane dimethacrylate (UDMA), bisphenol A-glycidyl methacrylate (Bis-GMA), and decandiol dimethacrylate.[7] It contains silicon dioxide as a filler.[7]

Enlight: Enlight is a highly filled, light-cure adhesive based on a Bis-GMA resin.[8]

The primary adhesion mechanism for both **Heliosit** and **Enlight**, as with most resin-based orthodontic adhesives, is micromechanical interlocking.[9] The process begins with acid etching of the enamel, which creates a porous surface. The low-viscosity resin adhesive penetrates these microporosities and, upon polymerization (curing), forms resin tags that mechanically lock the adhesive to the tooth surface. Chemical bonding also occurs between the adhesive resin and the tooth structure.

Visualizations

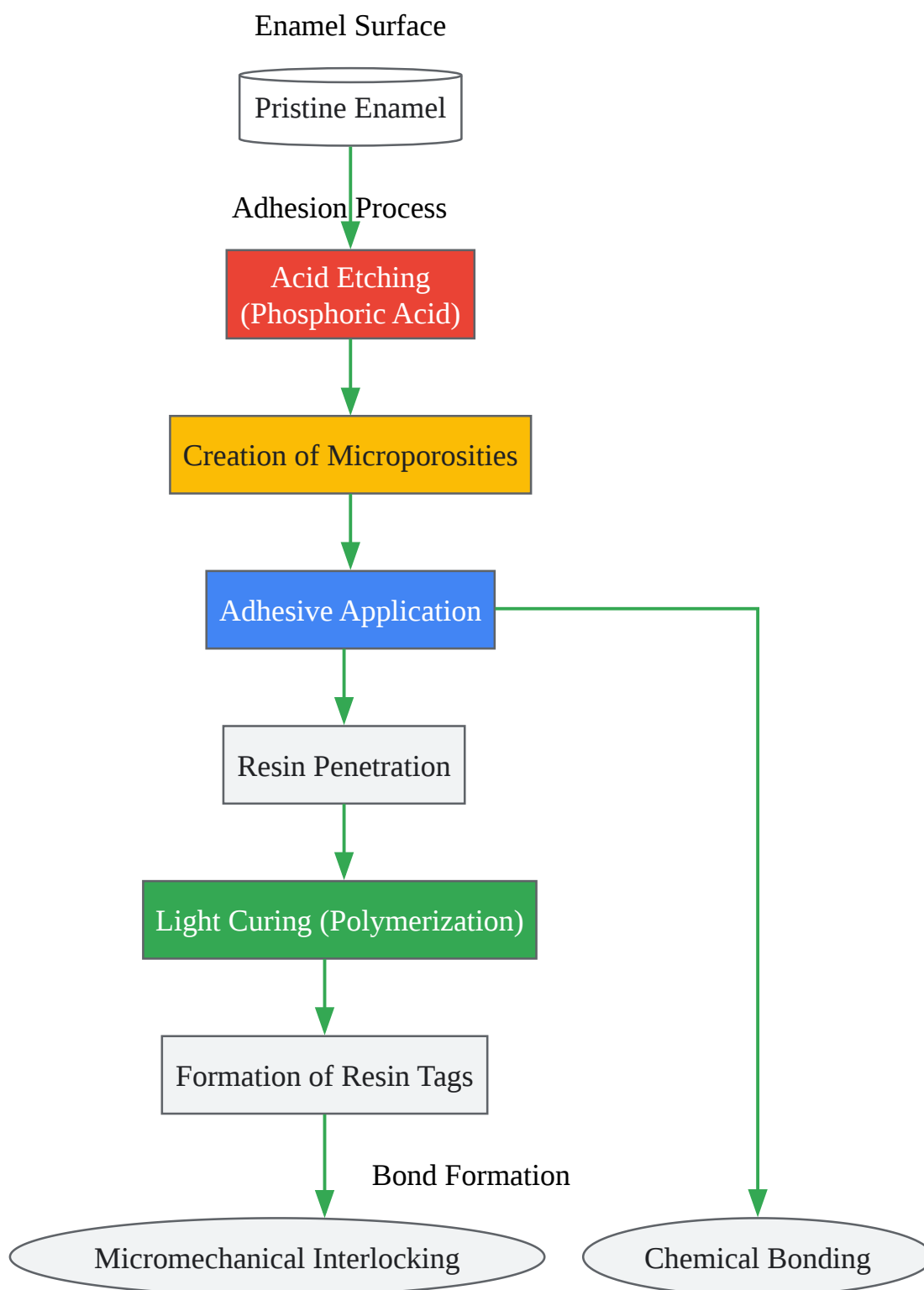
Experimental Workflow for Shear Bond Strength Testing



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Caption: Workflow for in-vitro shear bond strength testing of orthodontic adhesives.

Adhesion Mechanism of Resin-Based Adhesives



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Caption: General mechanism of adhesion for resin-based orthodontic adhesives.

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